

Application Notes and Protocols for Measuring the Half-Life of Carbon-10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon-10

Cat. No.: B1256599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbon-10 (^{10}C) is a short-lived positron-emitting isotope of carbon with significant applications in fundamental physics research, particularly in studies of the weak interaction and the Cabibbo-Kobayashi-Maskawa (CKM) matrix. An accurate determination of its half-life is crucial for these studies. This document provides detailed protocols for the production, detection, and half-life measurement of ^{10}C , intended for researchers in nuclear physics and related fields.

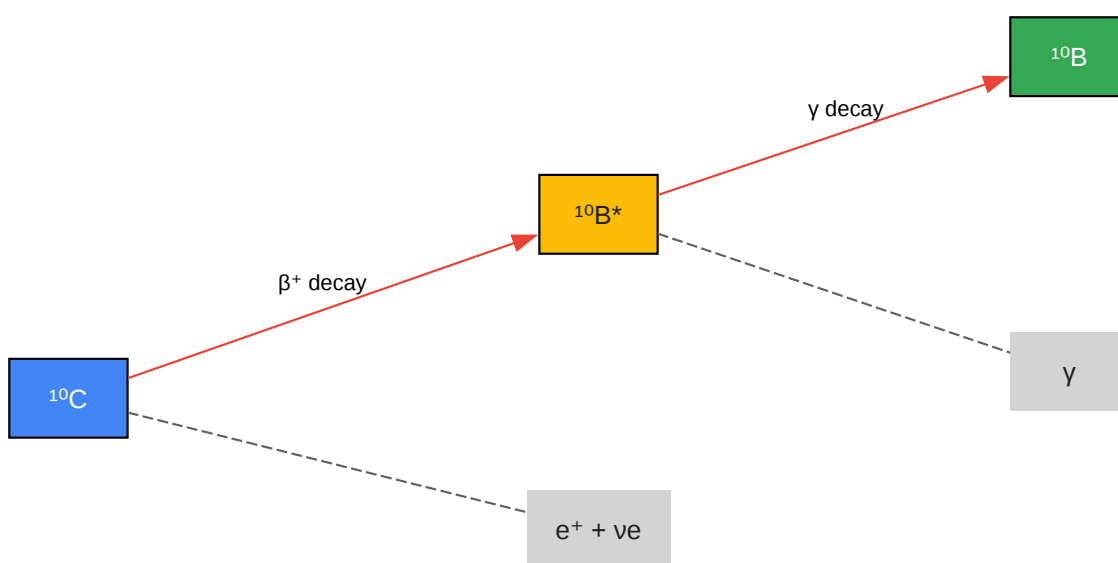
Quantitative Data Summary

The half-life of **Carbon-10** has been measured in several experiments, with modern measurements achieving high precision. Below is a summary of reported values.

Reported Half-Life (seconds)	Uncertainty (seconds)	Year of Publication
19.290	0.012	Last updated 2024
19.303	0.013	2009
19.310	0.004	2008
19.282	0.011	Not specified

Signaling and Decay Pathway

Carbon-10 undergoes positron emission (β^+ decay) to transform into Boron-10 (^{10}B). This decay is characterized by the emission of a positron and a neutrino. The positron subsequently annihilates with an electron, typically producing two 511 keV gamma rays. In a significant branch of the decay, the daughter nucleus, Boron-10, is left in an excited state and de-excites by emitting a gamma ray.



[Click to download full resolution via product page](#)

Caption: Decay pathway of **Carbon-10** to Boron-10.

Experimental Protocols

The measurement of the short half-life of ^{10}C requires a well-defined experimental setup for its production, rapid and efficient detection of its decay products, and precise timing of the decay events.

Production of Carbon-10

Carbon-10 is typically produced via the $^{10}\text{B}(\text{p},\text{n})^{10}\text{C}$ nuclear reaction.^[1] This involves bombarding a Boron-10 target with a proton beam from a particle accelerator, such as a cyclotron.

Materials and Equipment:

- Particle accelerator (e.g., cyclotron) capable of producing a proton beam.
- Enriched ^{10}B target.
- Target holder and cooling system.
- Beamline with diagnostics to monitor beam current and position.

Protocol:

- **Target Preparation:** Prepare a thin, uniform target of enriched ^{10}B . The thickness should be optimized to maximize ^{10}C production while minimizing the energy loss of the incident protons and the self-absorption of emitted radiation.
- **Irradiation:** Mount the ^{10}B target in the beamline of the particle accelerator.
- **Proton Beam:** Irradiate the target with a proton beam. A proton energy of around 17 MeV is effective for this reaction.^[1] The beam current should be adjusted to produce a sufficient amount of ^{10}C without overloading the detection system.
- **Production Cycling:** Employ a cyclic irradiation and counting sequence. A typical cycle might involve a short irradiation period to produce ^{10}C , followed by a longer counting period to measure its decay.

Detection of Carbon-10 Decay

The half-life is determined by measuring the decrease in the activity of the ^{10}C sample over time. This is achieved by detecting the radiation emitted during its decay. A common method involves the detection of gamma rays produced from positron annihilation and the de-excitation of the ^{10}B daughter nucleus.

Materials and Equipment:

- High-efficiency radiation detectors (e.g., plastic scintillators, NaI(Tl) detectors, or High-Purity Germanium (HPGe) detectors).[\[2\]](#)[\[3\]](#)
- Photomultiplier tubes (PMTs) if using scintillators.
- Data acquisition system (DAQ) with timing capabilities.
- Lead or tungsten shielding to reduce background radiation.

Protocol:

- **Detector Setup:** Arrange an array of detectors around the target position. For example, four plastic scintillator detectors can be used in a coincidence setup to specifically detect the gamma rays from the ^{10}C decay.[\[2\]](#)[\[3\]](#)
- **Coincidence Counting:** Implement a coincidence logic to selectively count events that are characteristic of ^{10}C decay. This helps to suppress background noise. For instance, a 3-fold coincidence of gamma-ray detections can be used.[\[2\]](#)[\[3\]](#)
- **Data Acquisition:** Start the data acquisition system synchronized with the end of the irradiation cycle. Record the number of counts in discrete time intervals (time bins) over a period of several half-lives of ^{10}C .
- **Background Measurement:** Perform a separate measurement without the proton beam to determine the background count rate. This background rate must be subtracted from the decay data.

Data Analysis

The collected data, consisting of counts per time interval, is used to determine the half-life.

Protocol:

- **Background Subtraction:** Subtract the average background count rate from the measured counts in each time bin.
- **Decay Curve Fitting:** Plot the natural logarithm of the background-subtracted counts versus time. The data should follow a linear trend, characteristic of exponential decay.

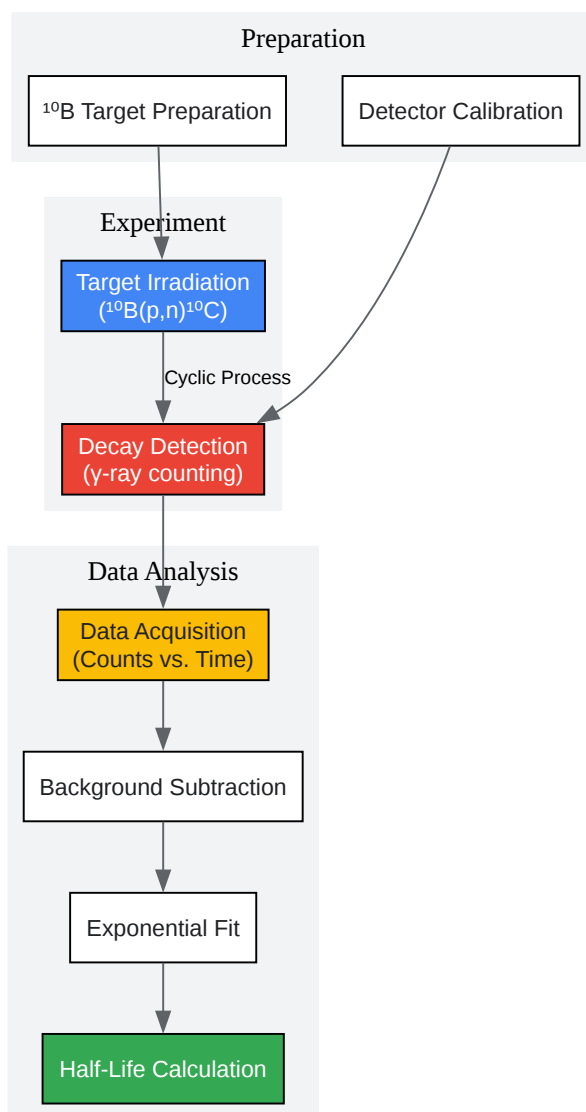
- **Half-Life Calculation:** Perform a linear least-squares fit to the data points. The slope of the fitted line is equal to the negative of the decay constant (λ). The half-life ($t_{1/2}$) is then calculated using the formula:

$$t_{1/2} = \ln(2) / \lambda$$

- **Uncertainty Analysis:** Propagate the uncertainties from the counting statistics and the fitting procedure to determine the uncertainty in the measured half-life.

Experimental Workflow

The overall experimental process can be visualized as a sequential workflow, from the initial setup of the experiment to the final determination of the half-life.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for measuring the half-life of **Carbon-10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbon-10 - isotopic data and properties [chemlin.org]
- 2. [0911.5325] A new method of measuring the half-life of ^{10}C [arxiv.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring the Half-Life of Carbon-10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256599#protocols-for-measuring-carbon-10-half-life]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com